

An In-depth Technical Guide to D-Galactose-¹³C₅ Tracer Studies

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Compound of Interest

Compound Name: D-Galactose-13C-5

Cat. No.: B12408877

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core principles, experimental methodologies, and applications of D-Galactose-¹³C₅ tracer studies in metabolic research. Stable isotope tracers, such as ¹³C-labeled galactose, are powerful tools for elucidating the intricate pathways of cellular metabolism, offering insights into both normal physiology and disease states.

Introduction to D-Galactose-¹³C₅ Tracers

D-Galactose, a C-4 epimer of glucose, plays a crucial role in various biological processes beyond its basic function as an energy source. It is a key component of glycoproteins and glycolipids, which are essential for cell signaling, recognition, and adhesion. The use of D-galactose labeled with the stable isotope carbon-13 (¹³C) at specific positions (in this case, on five of its six carbons) allows researchers to trace the metabolic fate of galactose through various interconnected pathways. By employing advanced analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), the incorporation of ¹³C from galactose into downstream metabolites can be precisely quantified, providing a dynamic view of metabolic fluxes.

These studies are instrumental in understanding a range of conditions, from inherited metabolic disorders like galactosemia to the metabolic reprogramming observed in cancer and the physiological responses to exercise. Furthermore, D-galactose has been explored as a vector

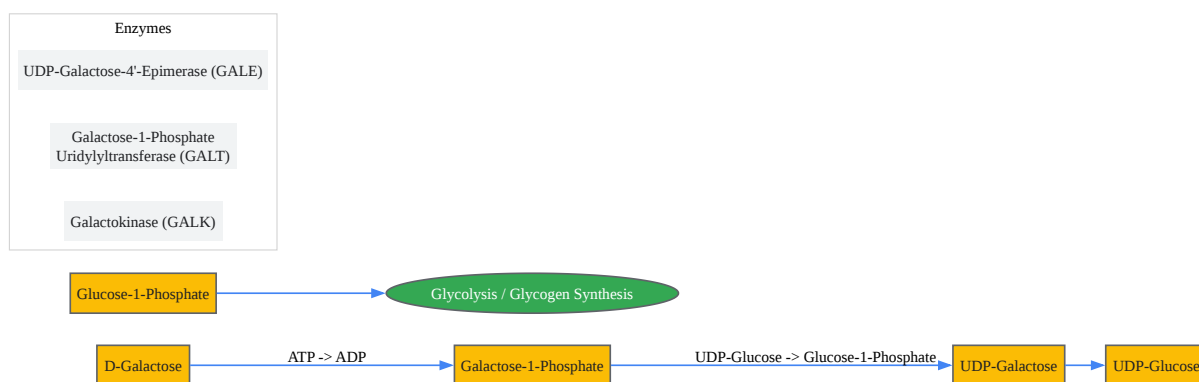
for prodrug design, highlighting the diverse applications of understanding its metabolic journey.
[\[1\]](#)

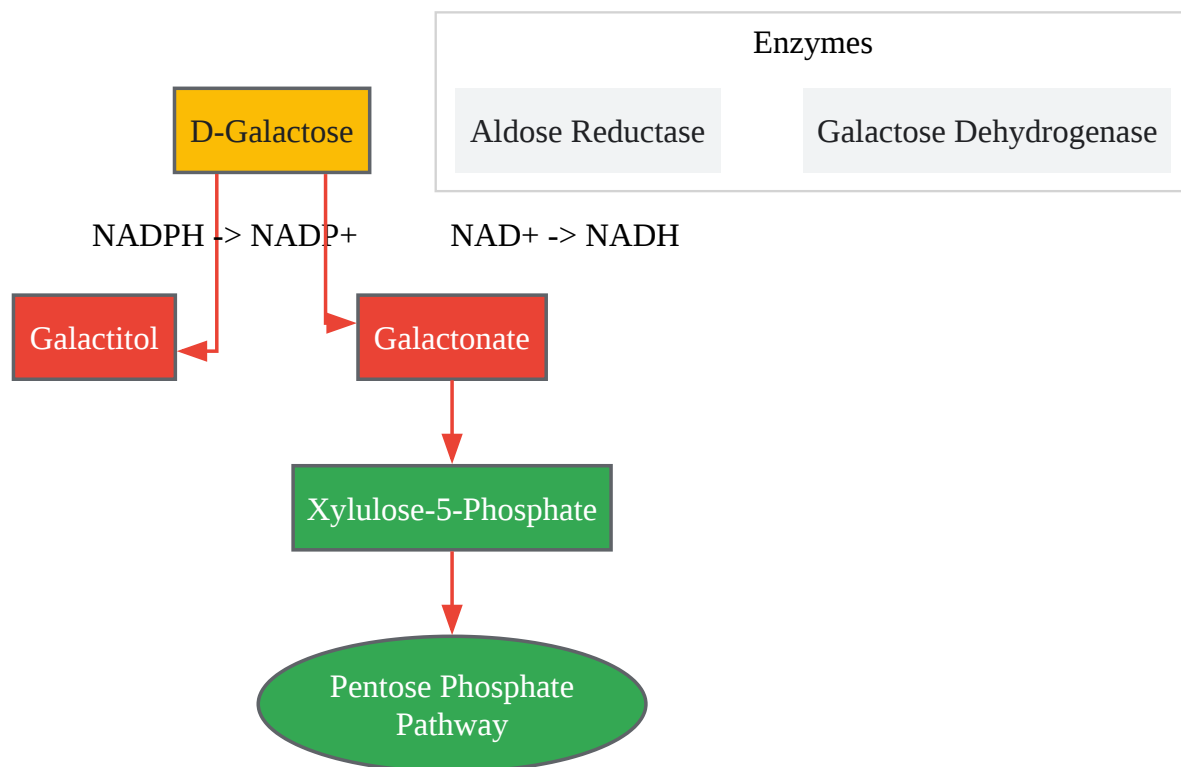
Core Metabolic Pathways of Galactose

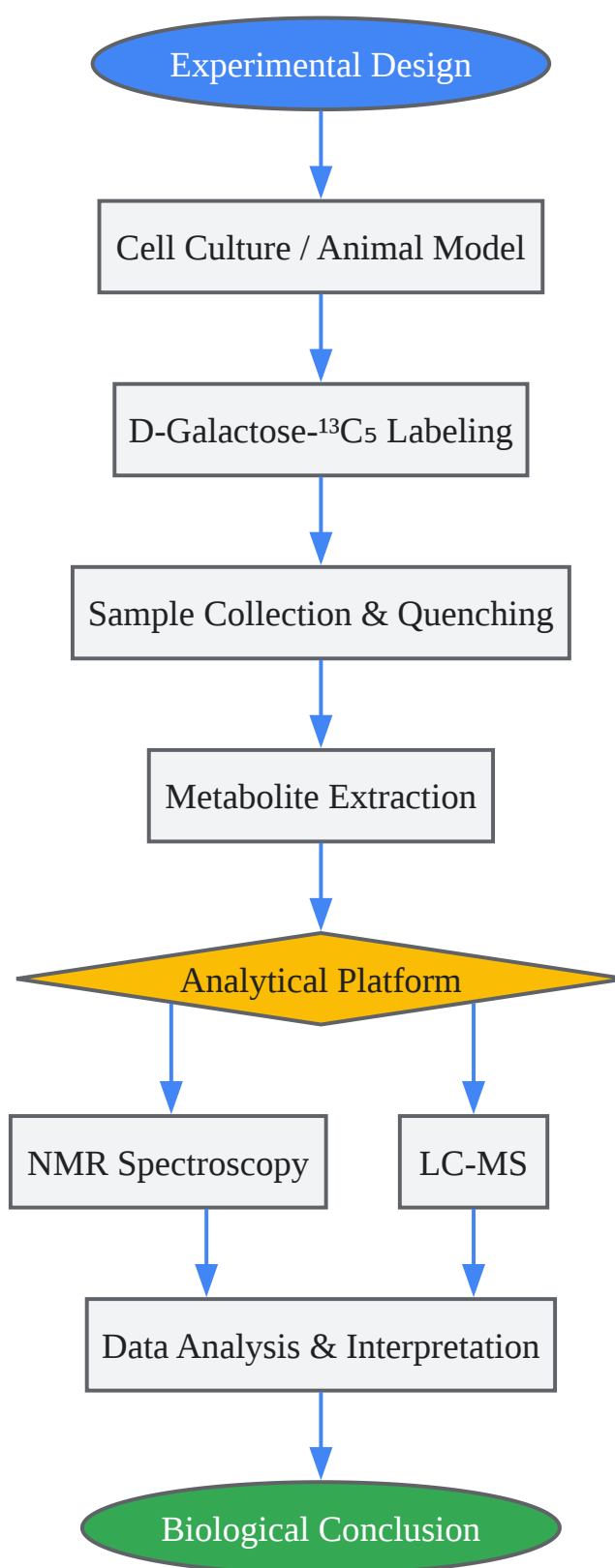
The primary route for galactose metabolism is the Leloir pathway, which converts galactose into glucose-1-phosphate. This intermediate can then enter glycolysis or be used for glycogen synthesis. Additionally, galactose can be shunted into alternative pathways, particularly under pathological conditions.

The Leloir Pathway

The Leloir pathway is a sequence of three enzymatic reactions that catabolize D-galactose.







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References

- 1. D-galactose as a vector for prodrug design - PubMed [pubmed.ncbi.nlm.nih.gov]
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